

# Best practices for handling and storing Lu AA39835

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## *Compound of Interest*

Compound Name: *Lu AA39835-d3*

Cat. No.: *B12398737*

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## Lu AA39835: A Technical Overview for Researchers

FOR IMMEDIATE RELEASE

This technical support guide provides essential information for researchers, scientists, and drug development professionals on the properties and characteristics of Lu AA39835, a metabolite of the antidepressant vortioxetine.

## FREQUENTLY ASKED QUESTIONS (FAQs)

What is Lu AA39835?

Lu AA39835 is a minor metabolite of the antidepressant drug vortioxetine.<sup>[1]</sup> It is also known by its systematic name, 3-((2,4-dimethylphenyl)thio)-4-(1-piperazinyl)-phenol, and as vortioxetine metabolite M8.<sup>[2]</sup>

What are the key properties of Lu AA39835?

Property	Value
Molecular Formula	C <sub>18</sub> H <sub>22</sub> N <sub>2</sub> OS
Molecular Weight	314.45 g/mol
Stereochemistry	Achiral

(Data sourced from GSRS)[2]

What is the mechanism of action of Lu AA39835?

Lu AA39835 is a pharmacologically active metabolite that inhibits the serotonin transporter (SERT).[1] However, it is not expected to cross the blood-brain barrier, and therefore its contribution to the overall pharmacological effect of vortioxetine is considered minimal.[1][3]

How is Lu AA39835 formed?

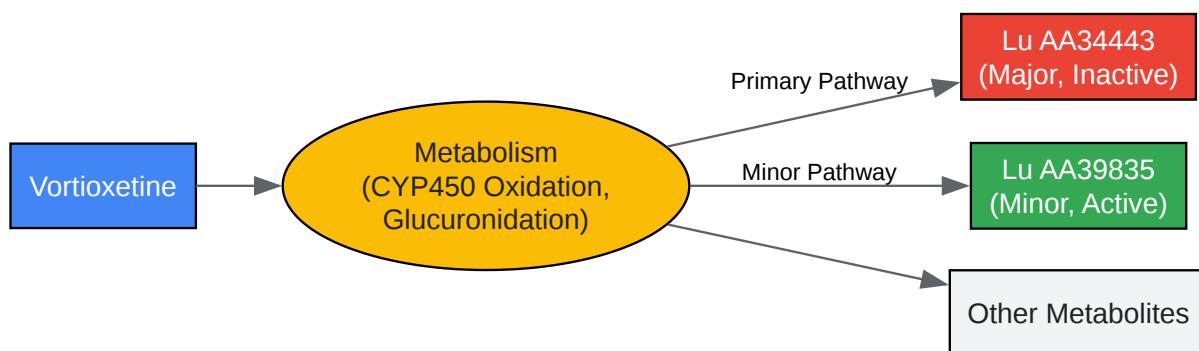
Lu AA39835 is one of several metabolites formed from the metabolism of vortioxetine.[1] Vortioxetine undergoes extensive metabolism, primarily through oxidation by cytochrome P450 enzymes, followed by glucuronic acid conjugation.[4]

## Experimental Considerations

While Lu AA39835 is not typically used as a standalone experimental compound, understanding its properties is crucial for researchers studying the metabolism and pharmacokinetics of vortioxetine. When analyzing samples from subjects treated with vortioxetine, it is important to consider the presence of Lu AA39835 and other metabolites.

## Vortioxetine Metabolism Pathway

The following diagram illustrates the metabolic pathway of vortioxetine, leading to the formation of its major and minor metabolites, including Lu AA39835.



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Metabolic pathway of vortioxetine.

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## References

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